

Navigating the Maze of Phospho-Src Antibody Specificity: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: pp60 (v-SRC)
Autophosphorylation Site,
Phosphorylated

Cat. No.: B15363266

[Get Quote](#)

For researchers in cell signaling, cancer biology, and drug discovery, the accurate detection of activated Src family kinases (SFKs) is paramount. These non-receptor tyrosine kinases are pivotal regulators of a myriad of cellular processes, and their aberrant activity is a hallmark of many cancers. The phosphorylation of a conserved tyrosine residue in the activation loop (Tyr416 in chicken c-Src, Tyr419 in human c-Src) is a key indicator of their catalytic activity. Consequently, antibodies targeting this specific phosphorylation event are indispensable tools. However, the high degree of sequence homology among the nine members of the Src family presents a significant challenge: antibody cross-reactivity.

This guide provides a comprehensive comparison of commercially available antibodies against phosphorylated Src kinases, focusing on their cross-reactivity. We will delve into the molecular basis for this cross-reactivity, present a comparative overview of popular antibodies, and provide detailed, field-proven protocols for in-house validation, empowering researchers to select and rigorously validate the best antibody for their specific research needs.

The Root of Cross-Reactivity: Sequence Homology in the Activation Loop

The Src family of kinases in humans consists of nine members: Src, Fyn, Yes, Fgr, Lyn, Hck, Lck, Blk, and Frk.^[1] These kinases share a conserved domain structure, including a catalytic (kinase) domain where the activation loop resides.^[1] The amino acid sequence surrounding the activating phosphorylation site is highly similar across many family members, making it inherently difficult to generate truly monospecific antibodies.

To illustrate this, let's examine the sequence alignment of the activation loop of human Src family kinases around the key tyrosine residue:

Kinase	UniProt Acc.	Activation Loop Sequence
SRC	P12931	DLIYTNS
FYN	P06241	DLIYTNS
YES	P07947	DLIYTNS
FGR	P09769	DLIYTNS
LCK	P06239	DLIYTNS
LYN	P07948	DLIYTNS
HCK	P08631	DLIYTNS
BLK	P51451	DLIYTSS

As the table clearly shows, the amino acid sequence immediately flanking the phosphorylated tyrosine is identical for seven of the eight listed Src family members. This high degree of homology is the primary reason why many antibodies targeting phospho-Src (Tyr419) exhibit significant cross-reactivity with other family members.

Comparative Overview of Commercially Available Phospho-Src (Tyr416/419) Antibodies

While a single, independent, head-to-head comparison of all commercially available phospho-Src antibodies is not readily available in the scientific literature, we can compile and compare the information provided by various manufacturers. It is crucial to note that the stated specificity can vary, and in-house validation remains the gold standard.

Antibody (Clone/Catalog #)	Manufacturer	Stated Specificity and Cross-Reactivity
Phospho-Src Family (Tyr416) Antibody #2101	Cell Signaling Technology	Detects endogenous levels of Src only when phosphorylated at tyrosine 416. May cross-react with other Src family members (Lyn, Fyn, Lck, Yes and Hck) when phosphorylated at equivalent sites. [2]
Phospho-Src Family (Tyr416) (D49G4) Rabbit mAb #6943	Cell Signaling Technology	Detects endogenous levels of Src only when phosphorylated at Tyr416. May cross-react with other Src family members (Lyn, Fyn, Lck, Yes and Hck) when phosphorylated at equivalent sites. May cross-react with overexpressed phosphorylated RTKs. [3]
Anti-Src (phospho Tyr416) antibody (GTX24816)	GeneTex	Based on sequence homology, this antibody may cross-react with other Src family members such as YES1, FYN proteins when phosphorylated at the equivalent sites. [4]
Anti-phospho-Src family (Tyr416) Antibody, clone 2N8	MilliporeSigma	This region of Src is also highly conserved in all of the related Src-family kinases, and thus prior immunoprecipitation may be required to identify which Src family member is being activated. [5]
Phospho-SRC (Tyr416) Polyclonal Antibody (PA5-97366)	Thermo Fisher Scientific	Reacts with Human, Mouse, Rat. Specificity is not extensively characterized

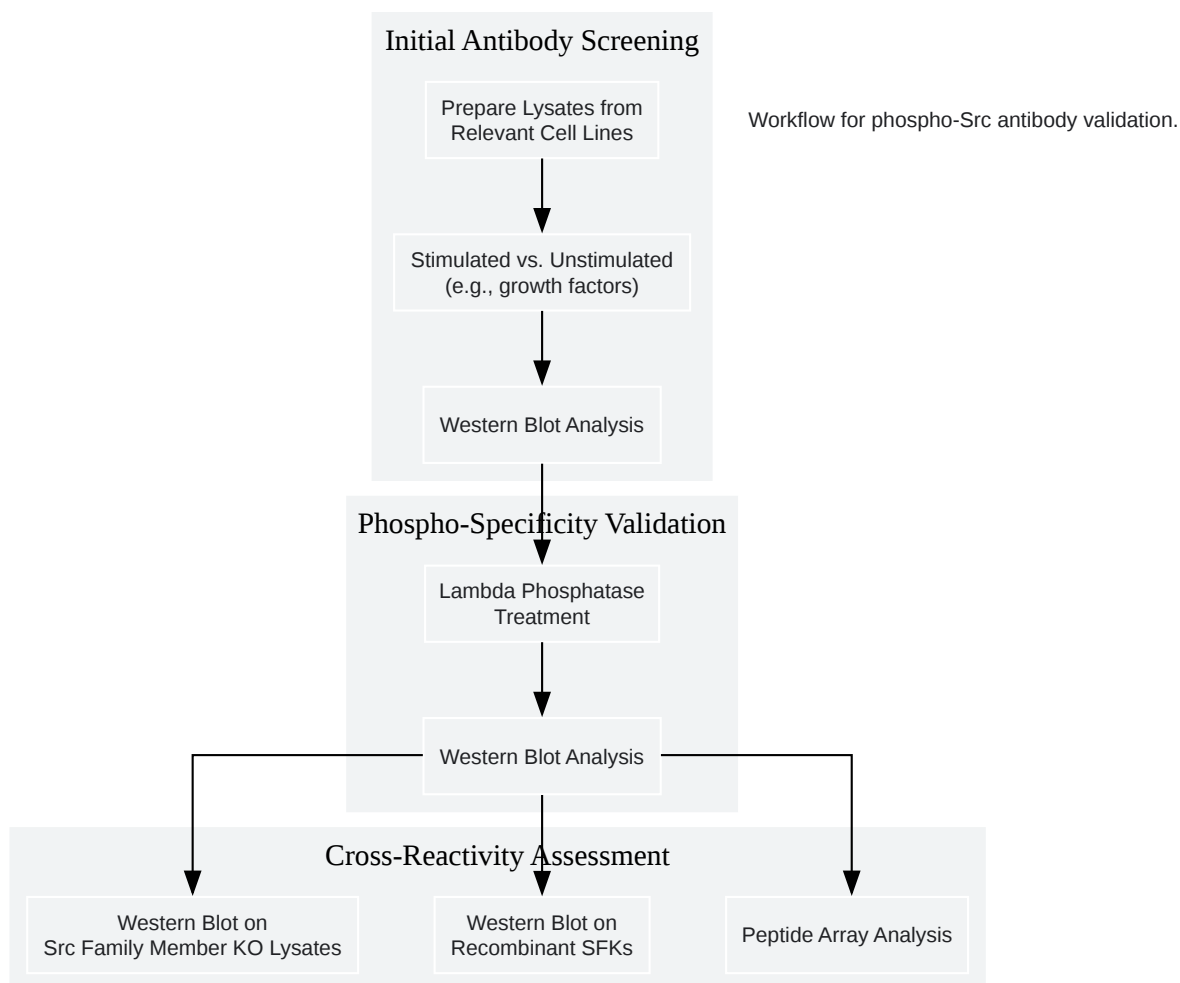
against all Src family members
in the product datasheet.^[4]

Disclaimer: This table is a summary of information provided by the manufacturers and is not based on independent comparative studies. Researchers should always consult the latest product datasheets for the most up-to-date information.

The Scientist's Responsibility: Rigorous In-House Validation

Given the inherent potential for cross-reactivity, it is imperative for researchers to perform thorough in-house validation of any phospho-Src antibody. Here, we provide detailed protocols for essential validation experiments.

Experimental Workflow for Antibody Validation



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Src family kinase - Wikipedia [en.wikipedia.org]
- 2. Phospho-Src Family (Tyr416) Antibody | Cell Signaling Technology [cellsignal.com]
- 3. biocompare.com [biocompare.com]
- 4. Anti-Src (phospho Tyr416) antibody (GTX24816) | GeneTex [genetex.com]
- 5. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [Navigating the Maze of Phospho-Src Antibody Specificity: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15363266/docs#navigating-the-maze-of-phospho-src-antibody-specificity-a-comparative-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check